

Spectroscopic Profile of Nitroacetonitrile: A Technical Guide

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Compound of Interest

Compound Name: Nitroacetonitrile

Cat. No.: B168470

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Nitroacetonitrile ($C_2H_2N_2O_2$), a molecule of significant interest in organic synthesis and energetic materials research, possesses a unique spectroscopic fingerprint. This guide provides a comprehensive overview of its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, crucial for its identification and characterization. Due to the hazardous nature of **nitroacetonitrile**, all experimental procedures should be conducted with appropriate safety precautions in a specialized laboratory setting.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the molecular structure of **nitroacetonitrile**.

1H NMR Data

The proton NMR spectrum of **nitroacetonitrile** is characterized by a single peak corresponding to the two equivalent protons of the methylene group ($-CH_2-$).

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~5.5 - 6.0	Singlet	2H	$-CH_2-$

Note: The exact chemical shift can vary depending on the solvent used.

¹³C NMR Data

The carbon-13 NMR spectrum of **nitroacetonitrile** displays two distinct signals, corresponding to the methylene carbon and the nitrile carbon.

Chemical Shift (δ) ppm	Assignment
~60 - 70	-CH ₂ -
~110 - 120	-C≡N

Note: The exact chemical shift can vary depending on the solvent used.

Infrared (IR) Spectroscopy

The IR spectrum of **nitroacetonitrile** provides key information about its functional groups. The most prominent absorption bands are associated with the nitro (NO₂) and nitrile (C≡N) groups.

Frequency (cm ⁻¹)	Intensity	Assignment
~2260 - 2240	Strong	C≡N stretch
~1580 - 1540	Strong	Asymmetric NO ₂ stretch
~1380 - 1340	Strong	Symmetric NO ₂ stretch

Mass Spectrometry (MS)

Mass spectrometry of **nitroacetonitrile** provides information about its molecular weight and fragmentation pattern upon ionization.

m/z	Relative Abundance	Assignment
86	Moderate	[M] ⁺ (Molecular ion)
46	High	[NO ₂] ⁺
40	High	[CH ₂ CN] ⁺
30	Moderate	[NO] ⁺
26	Moderate	[CN] ⁺

Note: The relative abundances are approximate and can vary with the ionization method and instrument conditions.

Experimental Protocols

Detailed experimental procedures are critical for obtaining high-quality spectroscopic data for a reactive compound like **nitroacetonitrile**.

NMR Spectroscopy (¹H and ¹³C)

- **Sample Preparation:** Due to the instability of pure **nitroacetonitrile**, spectra are often acquired from a dilute solution in a deuterated solvent (e.g., CDCl₃, Acetone-d₆) in a standard 5 mm NMR tube. All handling should be performed in a fume hood with appropriate personal protective equipment.
- **Instrumentation:** A high-resolution NMR spectrometer (e.g., 300 MHz or higher) is used.
- **¹H NMR Acquisition:** A standard single-pulse experiment is typically sufficient. Key parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- **¹³C NMR Acquisition:** A proton-decoupled ¹³C NMR experiment is performed to obtain singlets for each carbon. A larger number of scans is required compared to ¹H NMR due to the low natural abundance of ¹³C.

Infrared (IR) Spectroscopy

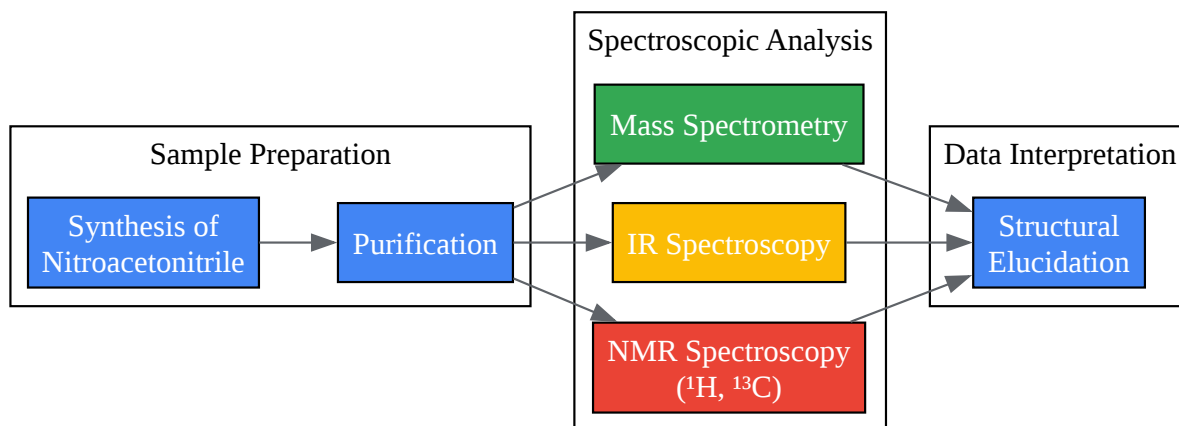
- **Sample Preparation:** A thin film of a dilute solution of **nitroacetonitrile** in a volatile solvent (e.g., dichloromethane) can be prepared on a salt plate (e.g., NaCl or KBr). Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used with a small drop of the solution.
- **Instrumentation:** A Fourier-Transform Infrared (FTIR) spectrometer is used.
- **Data Acquisition:** A background spectrum of the clean salt plate or ATR crystal is first recorded. The sample is then applied, and the sample spectrum is collected. The spectrum is typically recorded in the 4000-400 cm^{-1} range.

Mass Spectrometry (MS)

- **Sample Introduction:** Due to its volatility, **nitroacetonitrile** can be introduced into the mass spectrometer via a direct insertion probe or by gas chromatography (GC-MS).
- **Ionization:** Electron ionization (EI) at 70 eV is a common method for generating the mass spectrum.
- **Analysis:** The mass analyzer (e.g., quadrupole or time-of-flight) separates the ions based on their mass-to-charge ratio.

Visualization of Spectroscopic Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **nitroacetonitrile**.



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Caption: General workflow for the spectroscopic analysis of **nitroacetonitrile**.

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